

Application of SLC5111312 Hydrochloride in Inflammation Research

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Compound of Interest

Compound Name: SLC5111312 hydrochloride

Cat. No.: B15547245

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Introduction

SLC5111312 hydrochloride is a potent dual inhibitor of sphingosine kinase 1 (SPHK1) and sphingosine kinase 2 (SPHK2).[1] Sphingosine kinases are critical enzymes in the sphingolipid metabolic pathway, catalyzing the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P).[2] The balance between pro-apoptotic ceramide/sphingosine and pro-survival S1P, often termed the "sphingolipid rheostat," is crucial for cell fate determination.[2] Dysregulation of this balance, particularly the overexpression of SPHK1 and subsequent increase in S1P levels, is implicated in the pathogenesis of various inflammatory diseases, including rheumatoid arthritis, inflammatory bowel disease, and asthma.[2][3][4] By inhibiting both SPHK1 and SPHK2, **SLC5111312 hydrochloride** offers a valuable tool to investigate the role of the SPHK/S1P signaling axis in inflammation and to explore its therapeutic potential.

Mechanism of Action: **SLC5111312 hydrochloride** competitively inhibits the ATP-binding site of both SPHK1 and SPHK2, thereby preventing the phosphorylation of sphingosine. This leads to a decrease in the intracellular and extracellular levels of S1P, a key signaling molecule that promotes inflammation through its G protein-coupled receptors (S1PRs). Reduced S1P

signaling can attenuate inflammatory responses by decreasing the production of pro-inflammatory cytokines, inhibiting the recruitment and activation of immune cells, and suppressing inflammatory signaling pathways such as NF- κ B and STAT3.[\[2\]](#)[\[3\]](#)

Data Presentation

In Vitro Inhibitory Activity of SLC5111312

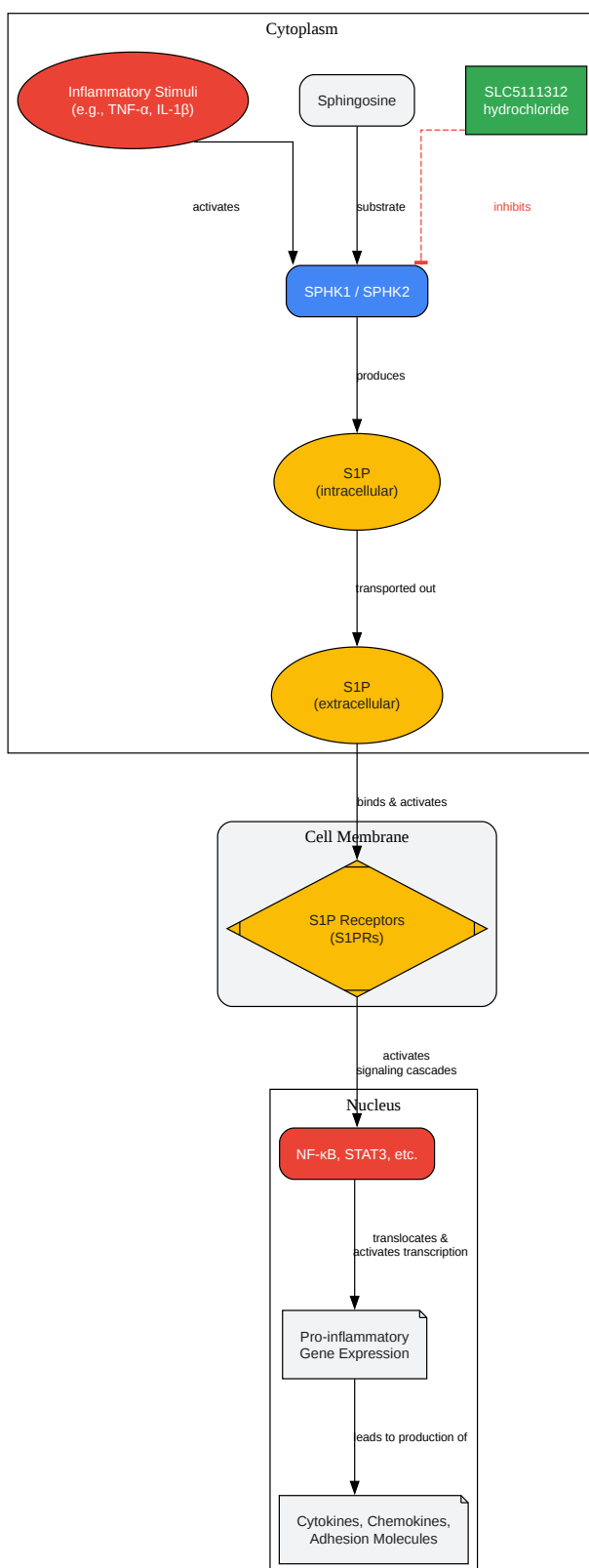
Target	Species	K _i (μM)
SPHK1	Human	0.73 [1]
Mouse	20 [1]	
Rat	0.8 [1]	
SPHK2	Human	0.9 [1]
Mouse	1 [1]	
Rat	1.1 [1]	

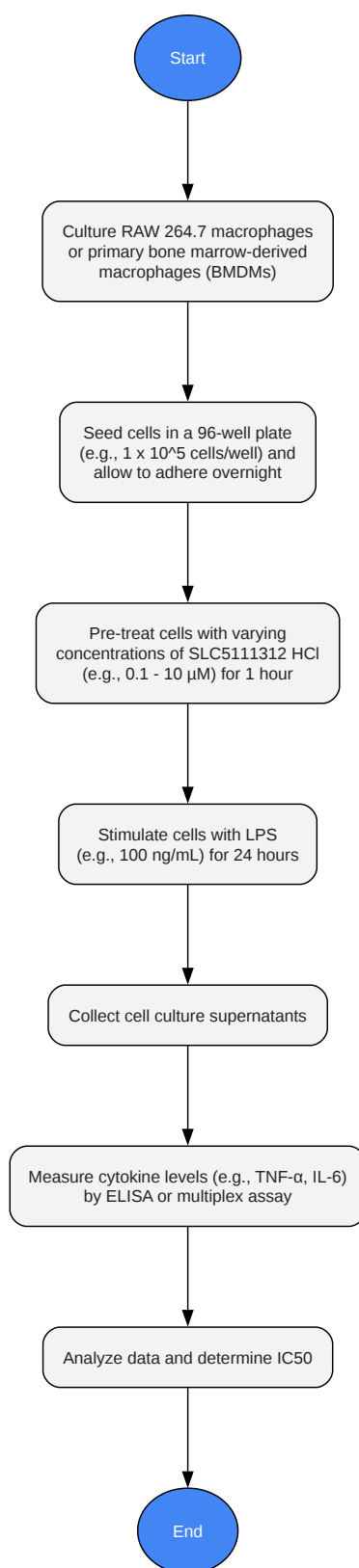
Cellular Activity of SLC5111312

Cell Line	Effect	Concentration (μM)
U937 (human monocytic leukemia)	Decreased cell-associated S1P	0.1 and 0.3 [1]
U937 (human monocytic leukemia)	Increased sphingosine	0.1 and 0.3 [1]

Signaling Pathway

The following diagram illustrates the role of SPHK1/2 in inflammatory signaling and the mechanism of action for **SLC5111312 hydrochloride**.





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References

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